

Application Notes and Protocols for Preparing FT001 Stock Solution in DMSO

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Compound of Interest

Compound Name: FT001

Cat. No.: B15581002

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Abstract

FT001 is a potent and selective small molecule inhibitor of the BET (Bromodomain and Extra-Terminal) family of proteins, demonstrating significant antitumor activity through the suppression of key oncogenes such as MYC.^[1] Proper preparation of a stable, concentrated stock solution is critical for accurate and reproducible experimental results in cell-based assays and other applications. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating high-concentration stock solutions of **FT001** due to its excellent solubilizing properties for many organic molecules.^[1] This document provides a detailed protocol for the preparation, storage, and handling of **FT001** stock solutions in DMSO.

Data Presentation

A summary of the key quantitative data for **FT001** and its solubility in DMSO is provided in the table below.

Parameter	Value	Reference
Compound Name	FT001	[1]
Mechanism of Action	BET Bromodomain Inhibitor	[1]
Molecular Formula	C ₂₅ H ₂₉ N ₃ O ₄ S	[1]
Molecular Weight	467.58 g/mol	[1]
IC ₅₀ (for MYC expression)	0.46 µM	[1]
Solubility in DMSO	45 mg/mL (96.24 mM)	[1]
Recommended Solvent	Anhydrous DMSO	[2]

Experimental Protocols

Materials and Equipment

- **FT001** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (water bath or probe)
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol 1: Preparation of a 10 mM FT001 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FT001** in DMSO. The concentration can be adjusted based on experimental needs and the solubility limit.

- **Preparation:** Before starting, ensure all equipment is clean and properly calibrated. Allow the **FT001** powder vial to equilibrate to room temperature before opening to minimize moisture condensation.
- **Weighing **FT001**:** Carefully weigh the desired amount of **FT001** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.676 mg of **FT001** (Calculation: $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 467.58 \text{ g/mol} \times 1000 \text{ mg/g} = 4.676 \text{ mg/mL}$).
- **Dissolution:** Add the weighed **FT001** powder to a sterile, light-protecting vial. Add the appropriate volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Solubilization:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonication is recommended to aid solubilization.^[1] A brief warming in a water bath (not exceeding 37°C) can also be used, but caution should be exercised to avoid compound degradation.
- **Visual Inspection:** Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.

Protocol 2: Storage and Handling of **FT001** Stock Solution

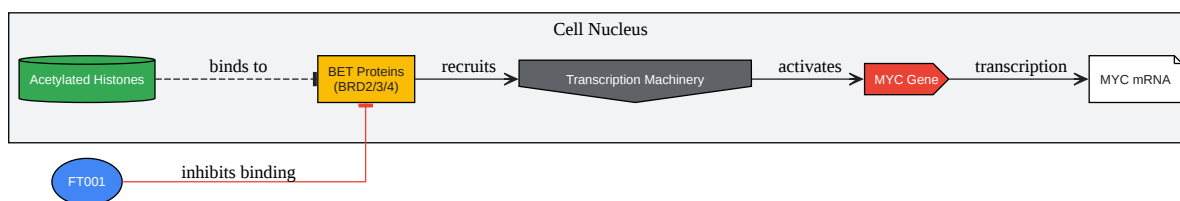
Proper storage is crucial to maintain the stability and activity of the **FT001** stock solution.

- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into single-use volumes in sterile, tightly sealed vials.^[2]
- **Short-term Storage:** For short-term storage (up to one month), aliquots can be stored at -20°C.^[2]
- **Long-term Storage:** For long-term storage (up to six months), it is recommended to store the aliquots at -80°C.^[2]
- **Thawing:** When ready to use, thaw a single aliquot at room temperature. Before opening, briefly centrifuge the vial to ensure the entire solution is at the bottom.

- **Dilution in Aqueous Media:** When preparing working solutions for cell culture, it is advisable to first make intermediate dilutions of the DMSO stock in DMSO before the final dilution into the aqueous experimental medium. This helps to prevent precipitation of the compound. The final concentration of DMSO in the cell culture medium should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.[2] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations

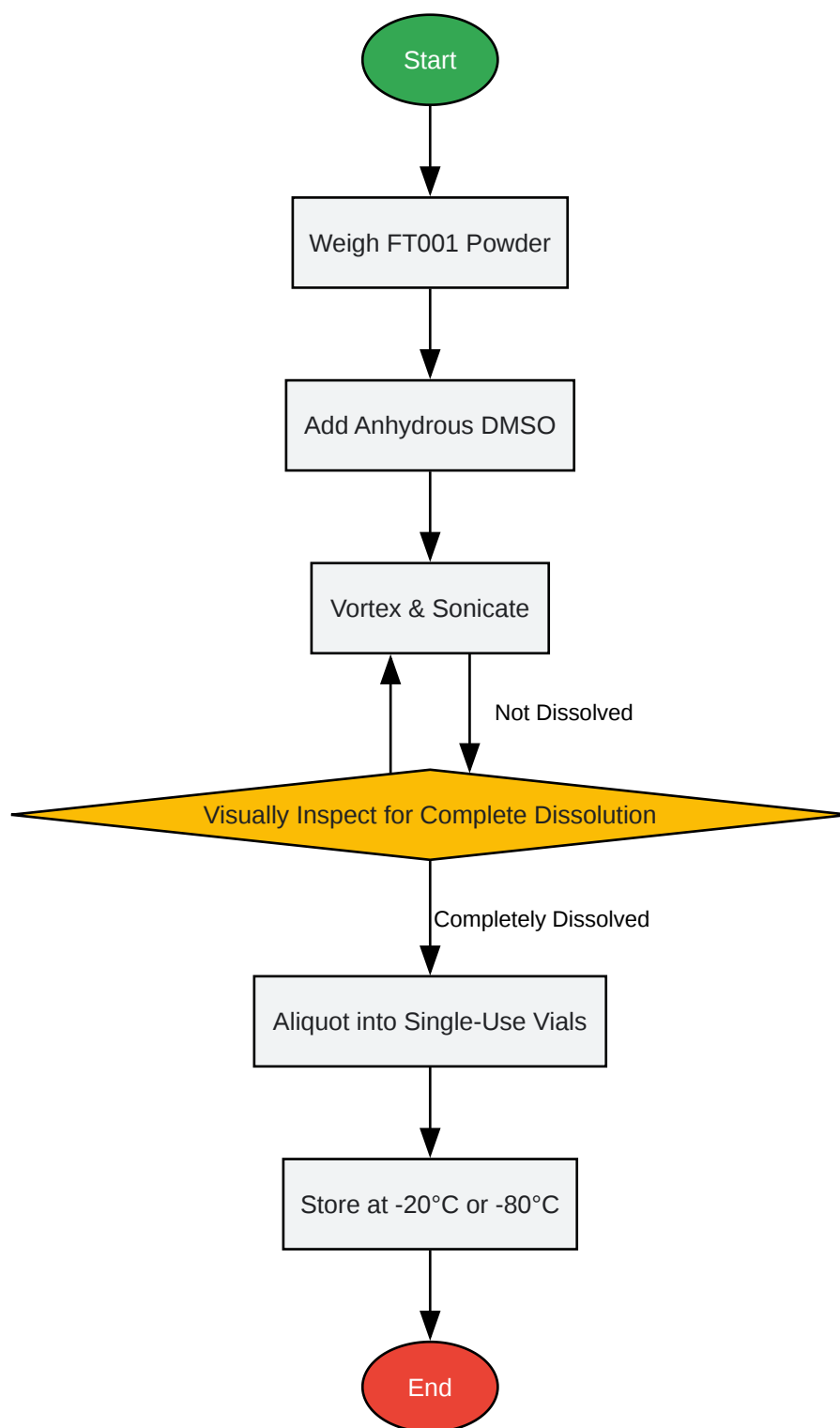
FT001 Mechanism of Action



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Caption: Simplified signaling pathway illustrating **FT001**'s mechanism of action.

Experimental Workflow for FT001 Stock Solution Preparation



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References

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